

Application Note: Structural Elucidation of ent-Benazepril using NMR and Mass Spectrometry

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Compound of Interest

Compound Name: *ent-Benazepril*

CAS No.: 131064-75-0

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Introduction: The Significance of Chiral Purity in Drug Development

Benazepril is an angiotensin-converting enzyme (ACE) inhibitor widely prescribed for the management of hypertension and heart failure.[1][2] As a prodrug, it is metabolized in the liver to its active form, benazeprilat, which exerts the therapeutic effect.[1][2] Benazepril possesses two chiral centers, leading to the existence of four possible stereoisomers. The commercially available drug is the (S,S)-diastereomer. Its enantiomer, **ent-Benazepril** or the (R,R)-diastereomer, is a critical related substance that must be identified and controlled during drug development and manufacturing. Regulatory bodies like the FDA emphasize the importance of characterizing all stereoisomers, as they can have different pharmacological and toxicological profiles.[3]

This application note provides a comprehensive guide to the structural elucidation of **ent-Benazepril**, with a focus on distinguishing it from Benazepril using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The methodologies described herein are designed for researchers, scientists, and drug development professionals

engaged in the characterization of chiral active pharmaceutical ingredients (APIs) and their related impurities.

Part 1: Foundational Spectroscopic Characterization

A complete structural confirmation of the primary isomer, Benazepril, is the foundational step before characterizing its enantiomer. This involves a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments, coupled with high-resolution mass spectrometry (HRMS).

Mass Spectrometry: Confirming Molecular Formula and Connectivity

High-resolution mass spectrometry is instrumental in determining the elemental composition and providing initial structural fragments of the molecule.

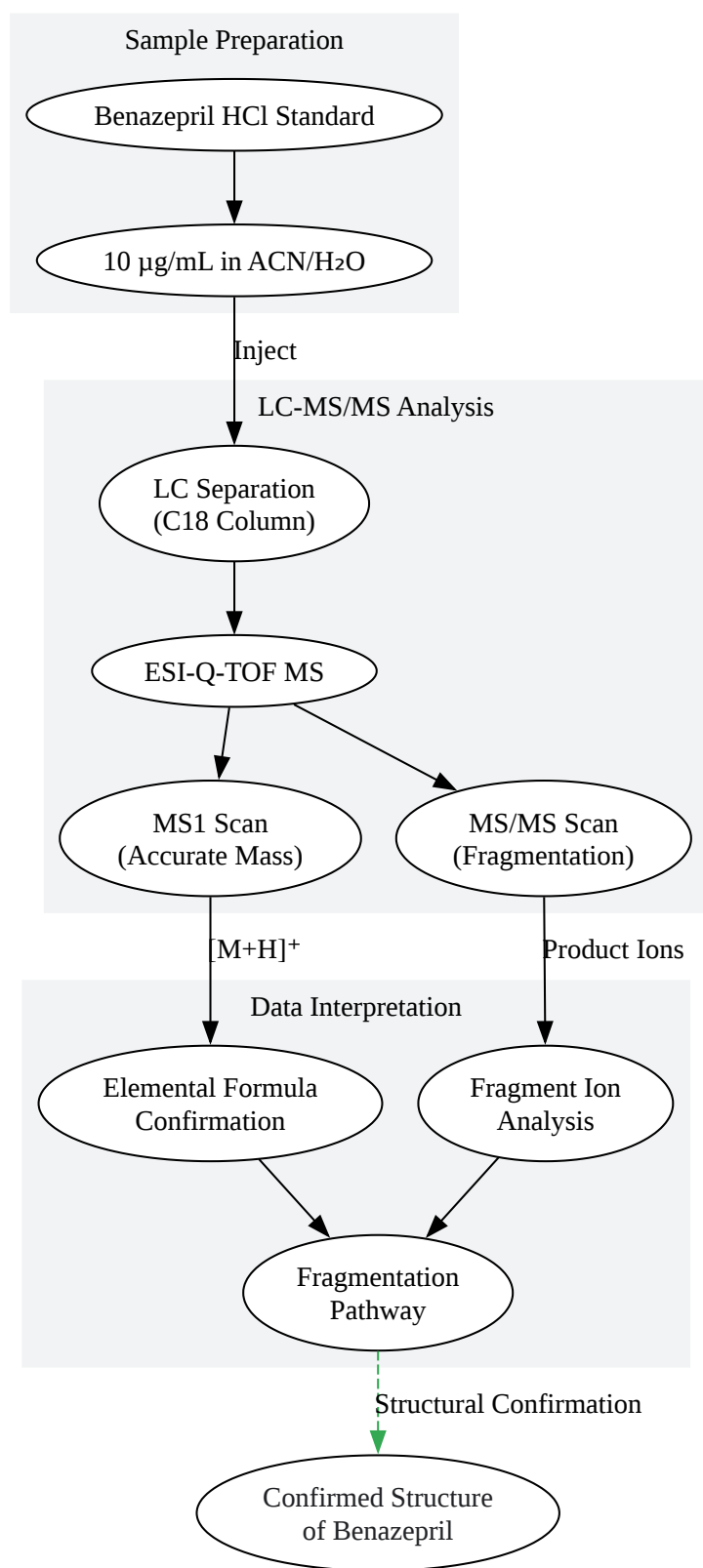
- Sample Preparation: Prepare a 10 µg/mL solution of Benazepril hydrochloride in a 50:50 (v/v) mixture of acetonitrile and water with 0.1% formic acid.
- Instrumentation: Utilize a Liquid Chromatography-Quadrupole Time-of-Flight (LC-Q-TOF) mass spectrometer.
- Chromatography:
 - Column: C18, 2.1 x 50 mm, 1.8 µm
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: 10-90% B over 10 minutes
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 2 µL
- Mass Spectrometry (Positive ESI Mode):
 - Capillary Voltage: 3.5 kV

- Sampling Cone: 30 V
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Acquisition Range (MS1): m/z 100-1000
- Acquisition Range (MS/MS): m/z 50-500
- Collision Energy: Ramped from 10-40 eV for fragmentation data.

The protonated molecule $[M+H]^+$ of Benazepril is observed at m/z 425.2074 (calculated for $C_{24}H_{29}N_2O_5^+$, 425.2071). Tandem mass spectrometry (MS/MS) provides characteristic fragment ions that help in confirming the structure.

Table 1: Key Mass Spectral Fragments of Benazepril

m/z (Observed)	Formula	Proposed Fragment Structure/Loss
425.2074	$[C_{24}H_{29}N_2O_5]^+$	$[M+H]^+$
397.1758	$[C_{22}H_{25}N_2O_5]^+$	Loss of ethylene (C_2H_4) from the ethyl ester
351.1703	$[C_{22}H_{23}N_2O_3]^+$	Loss of the ethoxy group and subsequent rearrangement
242.1128	$[C_{14}H_{16}NO_3]^+$	Cleavage of the amide bond
190.0863	$[C_{12}H_{12}NO]^+$	Fragment containing the benzazepine ring
118.0651	$[C_8H_8O]^+$	Phenylacetic acid fragment



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Caption: Workflow for Mass Spectrometry Analysis of Benazepril.

NMR Spectroscopy: Unambiguous Structural Assignment

A full suite of NMR experiments is required for the complete assignment of all proton and carbon signals, confirming the covalent structure and stereochemistry of Benazepril.

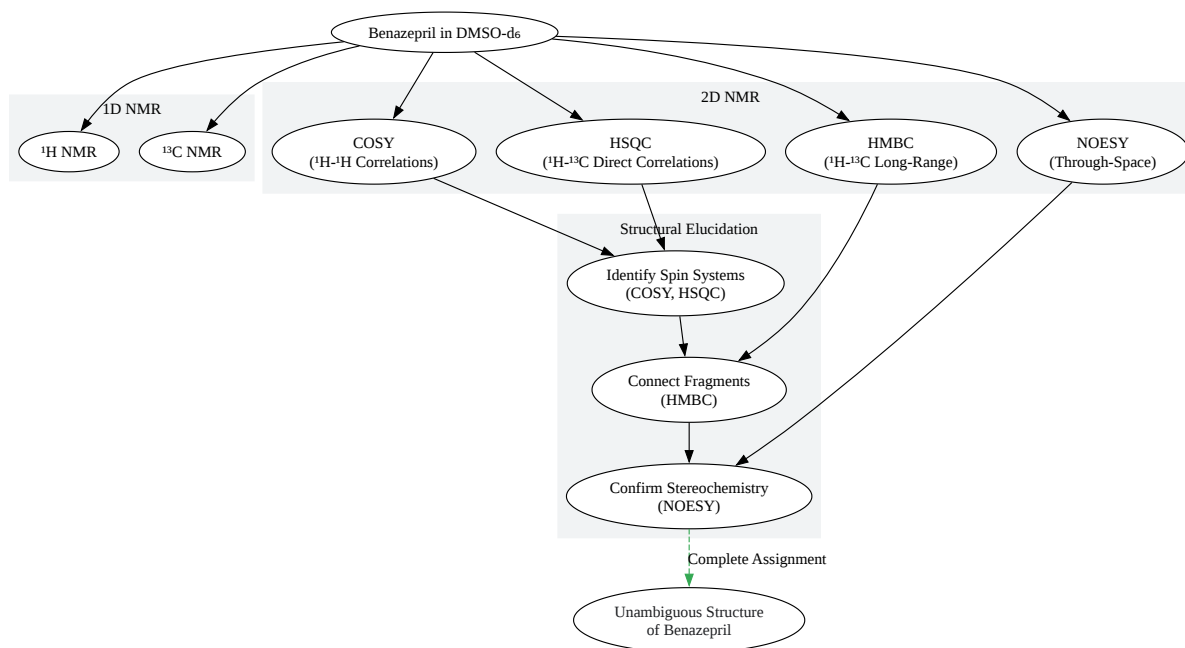
- Sample Preparation: Dissolve ~10 mg of Benazepril hydrochloride in 0.6 mL of Deuterated Dimethyl Sulfoxide (DMSO-d₆).
- Instrumentation: 500 MHz NMR spectrometer equipped with a cryoprobe.
- Experiments:
 - 1D ¹H NMR: Standard proton spectrum to identify all proton environments.
 - 1D ¹³C NMR: Standard carbon spectrum to identify all carbon environments.
 - 2D COSY (Correlation Spectroscopy): To identify proton-proton spin-spin coupling networks.
 - 2D HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
 - 2D HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, crucial for connecting spin systems and identifying quaternary carbons.
 - 2D NOESY (Nuclear Overhauser Effect Spectroscopy): To identify through-space correlations, providing information on stereochemistry.

While a complete experimental dataset is proprietary, the following table presents expected chemical shifts for key structural motifs of Benazepril, based on known spectral data for similar compounds and impurities.^[4]

Table 2: Illustrative ¹H and ¹³C NMR Chemical Shift Assignments for Benazepril in DMSO-d₆

Atom(s)	^1H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)	Key HMBC Correlations
Ethyl $-\text{CH}_3$	~1.1	~14.0	C=O (ester)
Ethyl $-\text{CH}_2$	~4.0	~60.5	C=O (ester), $-\text{CH}_3$
Phenylalanine Ar-H	7.1-7.3	126-138	$-\text{CH}_2$ (benzyl)
Benzazepine Ar-H	7.2-7.5	127-140	$-\text{CH}_2$ (ring)
N-CH-C=O	~4.5	~55.0	C=O (amide), Ar-C
N-CH ₂ -COOH	~3.8, 4.2 (AB system)	~50.0	C=O (acid), C=O (amide)
COOH	~12.5 (broad)	~172.0	-
C=O (amide)	-	~170.0	-
C=O (ester)	-	~173.0	-

The combination of these 2D NMR experiments allows for a step-by-step assembly of the molecular structure. COSY connects adjacent protons, HSQC links protons to their carbons, and HMBC provides the long-range correlations needed to piece together the entire carbon skeleton.



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Caption: Integrated NMR workflow for structural elucidation.

Part 2: Chiral Discrimination of ent-Benazepril

Once the structure of Benazepril is confirmed, the focus shifts to identifying and distinguishing its enantiomer, **ent-Benazepril**. Since enantiomers have identical physical and spectroscopic properties in an achiral environment, a chiral auxiliary is required to induce diastereomeric differentiation that can be observed by NMR.

Chiral NMR Spectroscopy

The use of chiral solvating agents (CSAs) is a powerful non-destructive method to resolve the signals of enantiomers in an NMR spectrum. The CSA forms transient, non-covalent diastereomeric complexes with each enantiomer, leading to slightly different chemical shifts for corresponding nuclei.

- Sample Preparation:
 - Accurately weigh ~5 mg of the sample containing a mixture of Benazepril and **ent-Benazepril** into an NMR tube.
 - Dissolve in 0.6 mL of deuterated chloroform (CDCl_3).
 - Acquire a standard ^1H NMR spectrum.
 - Add a small, precisely measured amount (e.g., 0.1 equivalents) of a chiral lanthanide shift reagent (LSR), such as $\text{Eu}(\text{hfc})_3$ (Tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorato]europium(III)).
 - Acquire subsequent ^1H NMR spectra after each addition of the LSR, monitoring for signal separation.
- Instrumentation: 500 MHz NMR spectrometer.
- Data Acquisition: Acquire ^1H NMR spectra with high digital resolution to resolve small differences in chemical shifts.

In the absence of the chiral shift reagent, the ^1H NMR spectrum will show a single set of signals for both enantiomers. Upon addition of the LSR, the transient diastereomeric complexes formed will have different average conformations and proximities to the paramagnetic

lanthanide center. This results in differential chemical shift changes ($\Delta\delta$) for the protons of Benazepril and **ent-Benazepril**.

For instance, a well-resolved signal, such as the methine proton of the benzazepine ring, may split into two distinct signals, one for each enantiomer. The integration of these separated signals can be used to determine the enantiomeric excess (e.e.) of the mixture.

Table 3: Illustrative ^1H NMR Data with Chiral Shift Reagent

Proton	Chemical Shift (ppm) - No LSR	Chemical Shift (ppm) - With LSR	Comment
N-CH-C=O	4.50 (singlet)	4.55 (Benazepril) 4.58 (ent-Benazepril)	Signal splits into two, allowing for quantification.
Ethyl -CH ₃	1.10 (triplet)	1.15 (Benazepril) 1.17 (ent-Benazepril)	Splitting may also be observed here.

Part 3: Expert Insights and Troubleshooting

- **Choice of Chiral Solvating Agent:** The choice of CSA is critical and may require screening. Besides lanthanide shift reagents, Pirkle's alcohol or other chiral acids/bases can be effective, depending on the functional groups present in the analyte.
- **Solvent Effects in NMR:** The choice of NMR solvent can significantly impact chemical shifts and the effectiveness of chiral solvating agents. DMSO- d_6 is excellent for general structure elucidation due to its high solubilizing power, while less polar solvents like CDCl_3 are often preferred for chiral discrimination studies.
- **Mass Spectrometry Ionization:** Electrospray ionization (ESI) is generally preferred for molecules like Benazepril due to its soft ionization nature, which keeps the molecule intact. Atmospheric pressure chemical ionization (APCI) can be an alternative if ESI proves inefficient.
- **Impurity Profiling:** The methods described can be extended to identify and characterize other related substances and degradation products. Comparing the NMR and MS data of

impurities to that of the parent compound can reveal structural modifications such as hydrolysis, oxidation, or epimerization.[4][5]

Conclusion

The structural elucidation of **ent-Benazepril** and its differentiation from the active pharmaceutical ingredient Benazepril is a critical task in pharmaceutical analysis. A systematic approach combining high-resolution mass spectrometry for molecular formula and fragmentation analysis, with a comprehensive suite of 1D and 2D NMR experiments for unambiguous structural assignment, is essential. Chiral NMR spectroscopy, employing chiral solvating agents, provides a robust method for the direct observation and quantification of enantiomers. The protocols and insights provided in this application note serve as a detailed guide for scientists working on the characterization of chiral drugs and the control of their stereoisomeric impurities, ensuring the safety and efficacy of pharmaceutical products.

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